

# A Comprehensive Technical Guide to 2-(Chloromethyl)thiirane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Chloromethyl)thiirane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-(chloromethyl)thiirane**, a highly reactive heterocyclic compound with significant applications in organic synthesis, particularly in the pharmaceutical and agrochemical industries. This document covers its nomenclature, physicochemical properties, synthesis, and key reactions, offering a valuable resource for professionals in drug development and chemical research.

## Nomenclature and Identification

The compound with the chemical structure of a thiirane ring substituted with a chloromethyl group is formally known by its IUPAC name, **2-(chloromethyl)thiirane**.<sup>[1][2]</sup> It is also widely recognized by several synonyms, which are frequently encountered in chemical literature and commercial catalogs.

Common Synonyms:

- Epithiochlorohydrin<sup>[3][4]</sup>
- Thioepichlorohydrin<sup>[3]</sup>
- Chloropropylene sulfide<sup>[3]</sup>
- 1-Chloro-2,3-epithiopropane<sup>[3]</sup>

- 3-Chloropropylene sulfide[3]

## Physicochemical Properties

**2-(Chloromethyl)thiirane** is a volatile, clear, colorless to light yellow liquid under standard conditions.[1] Its high reactivity is attributed to the strained three-membered thiirane ring and the presence of a reactive chloromethyl group.[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	$C_3H_5ClS$	[1][2]
Molecular Weight	108.58 g/mol	[1]
CAS Number	3221-15-6	[1][2]
Appearance	Clear colorless to light yellow liquid	[1]
Density	1.275 g/cm <sup>3</sup>	[1]
Boiling Point	69-70 °C (at 67 mmHg)	[1]
Melting Point	-57.0 °C	
Refractive Index	1.5240 to 1.5280 (20°C, 589 nm)	[1]
Solubility	Good solubility in water, alcohols, and aqueous solutions. Limited solubility in non-polar solvents.	

## Synthesis and Experimental Protocols

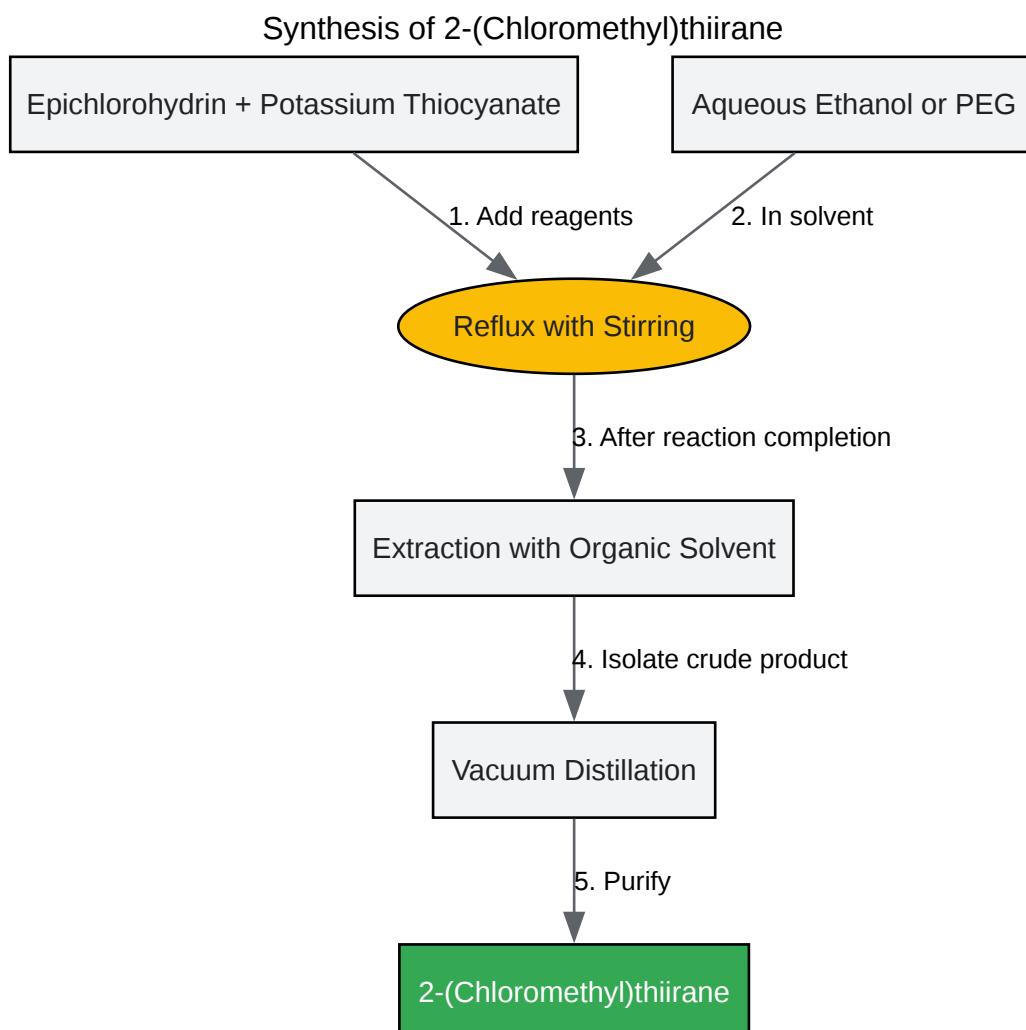
The most common and effective method for the synthesis of **2-(chloromethyl)thiirane** involves the reaction of its oxygen analog, epichlorohydrin, with a sulfur source. Potassium thiocyanate is a frequently used reagent for this transformation.

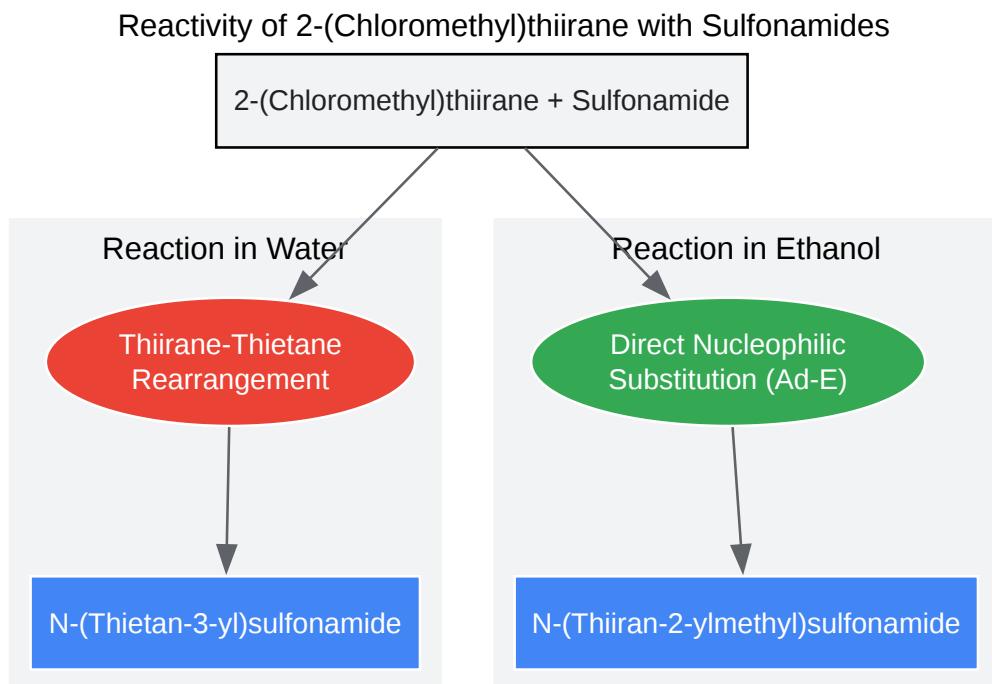
# Synthesis of 2-(Chloromethyl)thiirane from Epichlorohydrin

This procedure details the conversion of an epoxide to a thiirane, a fundamental transformation in heterocyclic chemistry.

## Experimental Protocol:

- Materials: Epichlorohydrin, potassium thiocyanate, a suitable solvent (e.g., aqueous ethanol or polyethylene glycol), and a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Procedure:
  - In a round-bottom flask, dissolve potassium thiocyanate in the chosen solvent.
  - To this solution, add epichlorohydrin dropwise with continuous stirring.
  - The reaction mixture is then heated to reflux for a specified period, with the progress of the reaction monitored by a suitable technique such as Thin Layer Chromatography (TLC).
  - Upon completion, the reaction mixture is cooled to room temperature.
  - The product is extracted using an appropriate organic solvent (e.g., diethyl ether or dichloromethane).
  - The organic layer is washed with water and brine, then dried over anhydrous sodium sulfate.
  - The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure **2-(chloromethyl)thiirane**.





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## References

- 1. 2-(Chloromethyl)thiirane (3221-15-6) for sale [vulcanchem.com]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. researchgate.net [researchgate.net]
- 4. datapdf.com [datapdf.com]
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[<https://www.benchchem.com/product/b1265399#2-chloromethyl-thiirane-iupac-name-and-synonyms>]

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